

# Unveiling the Spectroscopic Signature of 6-Hydroxyramulosin: A Technical Guide

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## Compound of Interest

Compound Name: 6-Hydroxyramulosin

Cat. No.: B3025867

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For researchers, scientists, and professionals in drug development, this guide provides a detailed overview of the spectroscopic data for **6-Hydroxyramulosin**, a fungal metabolite isolated from *Pestalotia ramulosa*. While a comprehensive public collection of its spectroscopic data remains elusive in modern databases, foundational data can be gleaned from the original 1970 publication announcing its discovery.

This document summarizes the available Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) data for **6-Hydroxyramulosin**. The experimental protocols are detailed to the extent reported in the initial characterization, providing a basis for replication and further investigation.

## Spectroscopic Data Summary

The following tables present the known quantitative spectroscopic data for **6-Hydroxyramulosin**. It is important to note that this information is based on historical data, and modern spectroscopic techniques may yield more precise and detailed results.

**Table 1:  $^1\text{H}$  NMR Spectroscopic Data of 6-Hydroxyramulosin**

Chemical Shift ( $\delta$ ) (ppm)	Multiplicity	Coupling Constant (J) (Hz)	Assignment
Data not available in accessible literature			

## Table 2: $^{13}\text{C}$ NMR Spectroscopic Data of 6-Hydroxyramulosin

Chemical Shift ( $\delta$ ) (ppm)	Assignment
Data not available in accessible literature	

## Table 3: Mass Spectrometry Data for 6-Hydroxyramulosin

m/z	Relative Intensity (%)	Assignment
198	-	[M] <sup>+</sup>
Further fragmentation data not available		

## Table 4: Infrared Spectroscopic Data for 6-Hydroxyramulosin

Wavenumber ( $\text{cm}^{-1}$ )	Description
Data not available in accessible literature	

## Experimental Protocols

The methodologies described herein are based on the original isolation and characterization of **6-Hydroxyramulosin**.

**Isolation and Purification:** **6-Hydroxyramulosin** is a fungal metabolite originally isolated from the culture broth of *Pestalotia ramulosa*. The general procedure would involve:

- Culturing the fungus in a suitable liquid medium.
- Extraction of the culture filtrate with an organic solvent (e.g., ethyl acetate).
- Concentration of the organic extract under reduced pressure.

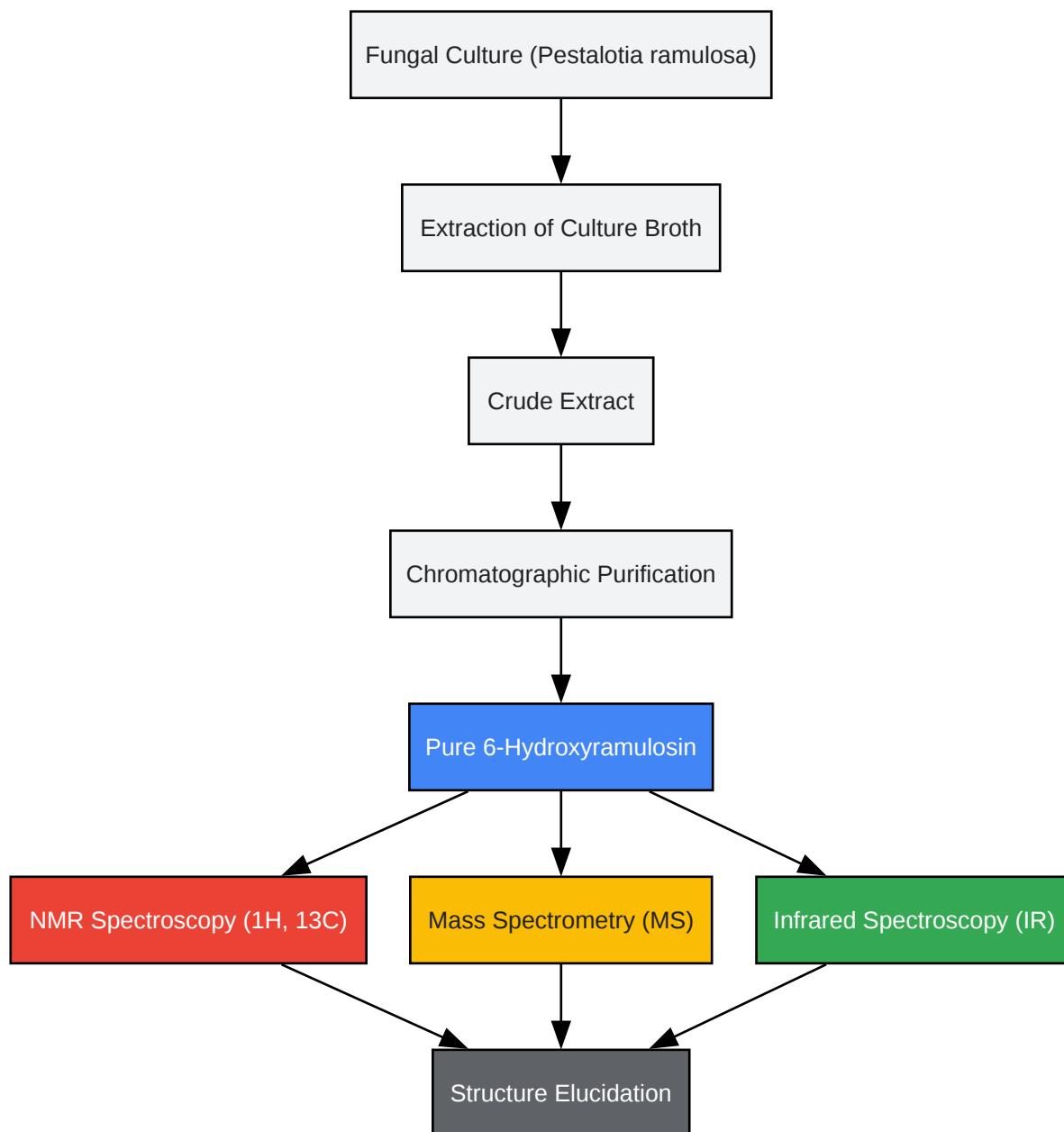
- Chromatographic separation of the crude extract to yield pure **6-Hydroxyramulosin**.

**Spectroscopic Analysis:** The specific instrumentation and parameters used in the original 1970 study are not detailed in readily available sources. However, standard procedures for obtaining NMR, MS, and IR spectra would have been employed at the time.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra would have been recorded on a continuous-wave or early Fourier-transform NMR spectrometer, likely using deuterated chloroform ( $\text{CDCl}_3$ ) or another suitable deuterated solvent.
- Mass Spectrometry (MS): Mass spectra were likely obtained using an electron ionization (EI) source on a magnetic sector or time-of-flight mass spectrometer.
- Infrared (IR) Spectroscopy: IR spectra would have been recorded on a dispersive IR spectrophotometer, with the sample prepared as a thin film, a KBr pellet, or a nujol mull.

## Logical Workflow for Spectroscopic Analysis

The following diagram illustrates a generalized workflow for the isolation and spectroscopic characterization of a natural product like **6-Hydroxyramulosin**.



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Caption: Workflow for Isolation and Spectroscopic Analysis.

A Note on Data Unavailability: Despite extensive searches of modern spectroscopic databases, detailed NMR and IR data for **6-Hydroxyramulosin** remains largely confined to the original, and not widely accessible, 1970 publication by Tanenbaum et al. in *Tetrahedron Letters*. The molecular formula ( $C_{10}H_{14}O_4$ ) and mass ( $[M]^+$  at  $m/z$  198) are the most consistently reported data points. Researchers requiring definitive spectroscopic data are advised to consult this

primary literature or to re-isolate and characterize the compound using modern analytical techniques.

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